

Operational Guide: Pyrazol-1-ylacetic Acid Hydrochloride Disposal

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Compound of Interest

Compound Name:	<i>Pyrazol-1-ylacetic acid hydrochloride</i>
CAS No.:	<i>118054-56-1</i>
Cat. No.:	<i>B1386660</i>

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Executive Summary

Do not dispose of **Pyrazol-1-ylacetic acid hydrochloride** down the drain. Although this compound is an organic salt and water-soluble, it must be treated as Hazardous Chemical Waste. The presence of the pyrazole nitrogen heterocycle and the acidic hydrochloride counter-ion necessitates segregation from general refuse and sanitary sewer systems to prevent environmental persistence and plumbing corrosion.

Immediate Action Plan:

- Solid Waste: Segregate into "Solid Organic Waste" drums.
- Liquid Waste: Segregate into "Acidic Aqueous Waste" or "Organic Solvent Waste" depending on the solvent matrix.
- Destruction Method: High-temperature incineration is the required terminal disposal method.

Chemical Profile & Hazard Assessment

Understanding the physicochemical properties of this specific salt form is critical for selecting the correct waste stream.

Parameter	Data	Operational Implication
Chemical Name	2-(1H-Pyrazol-1-yl)acetic acid hydrochloride	Official shipping/manifest name.
CAS Number	118054-56-1	Use for waste tagging/labeling.
Molecular Formula	$C_5H_6N_2O_2$ [1][2] · HCl	Nitrogen-rich organic; potential NOx generator upon incineration.
Acidity (pH)	< 2.0 (in aqueous solution)	Corrosive. Must not be stored in metal containers.
Solubility	High (Water, Methanol)	Readily mobilizes in spills; requires rapid containment.
GHS Hazards	Skin Irrit. 2, Eye Irrit.[3] 2A, STOT SE 3	Standard PPE (Nitrile gloves, goggles) required.
RCRA Status	Not P/U Listed; Characteristic (D002)	Regulated as Corrosive Waste if pH < 2.[4]

Scientific Rationale for Disposal Protocols

The Hydrochloride Factor

Unlike the free acid (CAS 16034-48-3), the hydrochloride salt is hygroscopic and significantly more acidic. When dissolved in water, it dissociates to release protons (

) and chloride ions (

), dropping the pH rapidly.

- Risk: Mixing this waste with alkaline waste streams (e.g., waste sodium hydroxide) without controlled neutralization can cause a violent exothermic reaction and boiling.

- Protocol: Always check the pH of your waste stream before adding this compound.[5]

The Pyrazole Heterocycle

The pyrazole ring is a stable, nitrogen-containing aromatic structure.

- Environmental Fate: Nitrogen heterocycles can be persistent in water tables. Standard wastewater treatment plants (WWTP) are not designed to filter these specific medicinal chemistry intermediates.
- Incompatibility: Do NOT mix with strong oxidizers (e.g., Bleach/Hypochlorite). Pyrazoles can react with hypochlorites to form unstable N-chloro species.

Step-by-Step Disposal Workflows

Scenario A: Disposal of Pure Solid

Applicability: Expired reagent, contaminated solid, or synthesis yield.

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar. Do not use metal.[6]
- Labeling: Affix a hazardous waste tag.
 - Constituents: "**Pyrazol-1-ylacetic acid hydrochloride** (100%)"
 - Hazard Checkbox: Toxic, Corrosive.[3][4][7][8]
- Segregation: Place the HDPE jar inside the lab's main "Solid Organic Waste" drum.
- Verification: Ensure the lid is tightly sealed to prevent moisture absorption (hygroscopy), which can degrade the drum liner over time.

Scenario B: Disposal of Aqueous Solution

Applicability: HPLC waste, reaction workup layers.

- pH Check (The Self-Validating Step): Dip a pH strip into the solution.

- If pH < 2: This is D002 Corrosive Waste.[4]
- If pH > 2: This is General Hazardous Waste.[6]
- Segregation: Pour into the "Aqueous Acidic Waste" carboy.
 - Critical: Ensure this carboy does not contain Cyanides or Sulfides (risk of HCN/H₂S gas evolution upon acid addition).
- Logging: Record volume and concentration on the carboy log sheet immediately.

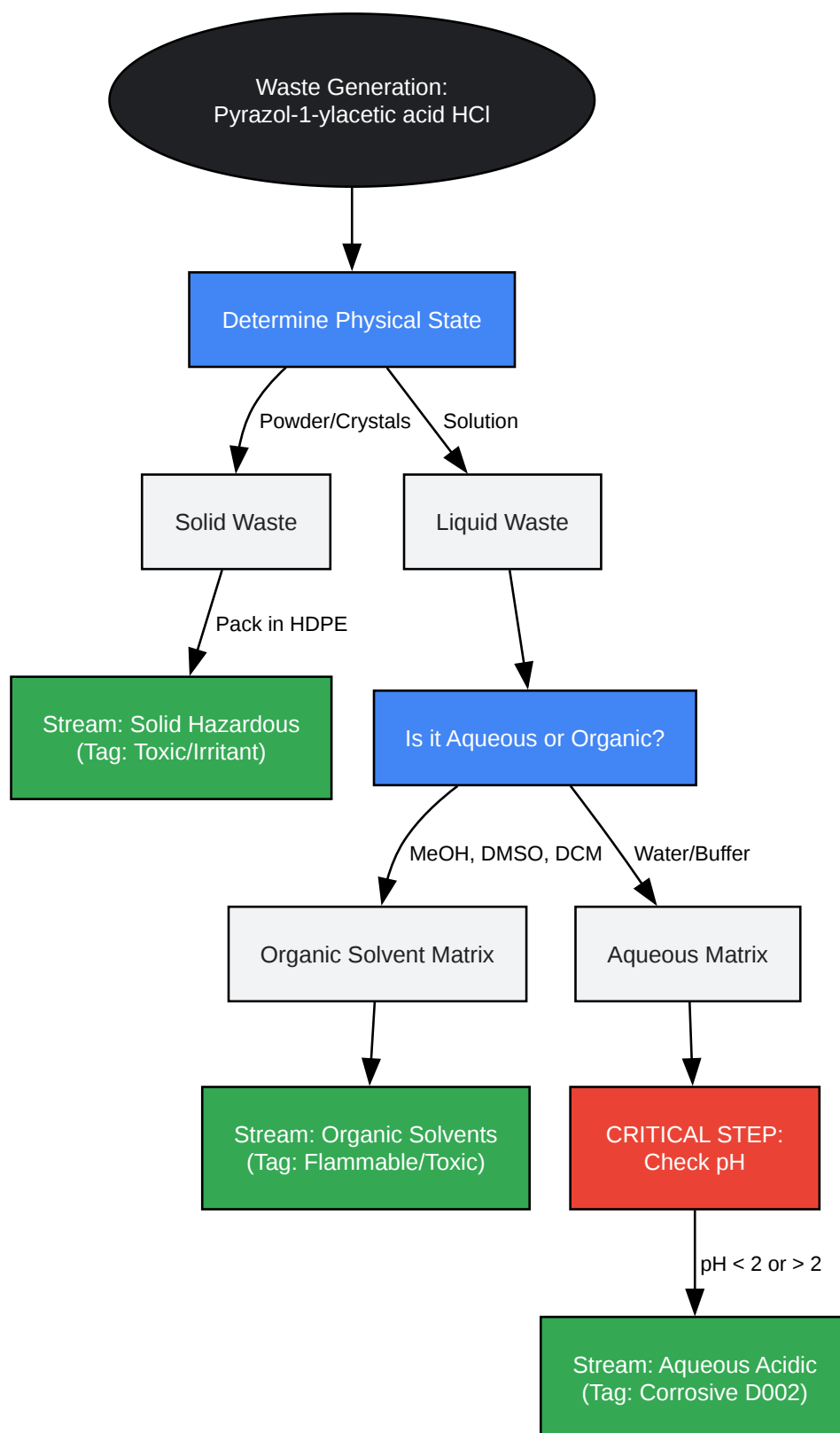
Scenario C: Disposal of Organic Solution

Applicability: Dissolved in Methanol, DMSO, or DCM.

- Segregation: Pour into the "Organic Solvent Waste" carboy (Halogenated or Non-Halogenated, depending on the solvent).
- Compatibility: The small amount of HCl associated with the salt is generally tolerated in solvent waste streams, but ensure the waste container is rated for solvents (typically HDPE or Safety Steel Cans with liners).

Decision Logic Diagram

The following flowchart illustrates the decision-making process for disposing of **Pyrazol-1-ylacetic acid hydrochloride**.



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Figure 1: Decision tree for segregating **Pyrazol-1-ylacetic acid hydrochloride** waste based on physical state and solvent matrix.

Emergency Procedures (Spills)

In the event of a spill outside of a fume hood:

- Evacuate & Ventilate: The HCl component can release irritating fumes. Clear the immediate area.
- PPE: Wear nitrile gloves, lab coat, and safety goggles. If powder is airborne, use an N95 or P100 respirator.
- Neutralization (Liquids):
 - Cover the spill with Sodium Bicarbonate (NaHCO_3) or a commercial acid neutralizer.[6]
 - Observation: Wait for bubbling (CO_2 release) to cease. This confirms the acid has been neutralized.
- Cleanup: Scoop the neutralized slurry into a plastic bag. Label as "Spill Debris: Neutralized Pyrazole Acid" and dispose of as solid hazardous waste.

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